

Personal protective equipment for handling 17-GMB-APA-GA

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Compound of Interest

Compound Name: 17-GMB-APA-GA

Cat. No.: B15603847

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Essential Safety and Handling Guide for 17-GMB-APA-GA

Disclaimer: A specific Safety Data Sheet (SDS) for **17-GMB-APA-GA** is not publicly available. This guidance is based on the safety protocols for its parent compound, Geldanamycin, and general best practices for handling potent, research-grade bioactive molecules.^{[1][2][3]} It is imperative to supplement this information with a thorough risk assessment conducted by qualified personnel within your institution.

Compound Information

17-GMB-APA-GA, with the full chemical name 17-(3-(4-Maleimidobutyrylcarboxamido)propylamino)-demethoxygeldanamycin, is an analog of Geldanamycin and functions as an inhibitor of Heat Shock Protein 90 (Hsp90).^[4] It is intended for laboratory research use only and is not for diagnostic or therapeutic applications.^[4]

Identifier	Value
Full Chemical Name	17-(3-(4-Maleimidobutyrcarboxamido)propylamino)-demethoxygeldanamycin
Synonym	17-GMB-APA-GA
Molecular Formula	C39H53N5O11
Molecular Weight	767.87 g/mol
Primary Target	Hsp90

Personal Protective Equipment (PPE)

Given the potent biological activity of Hsp90 inhibitors, a comprehensive PPE strategy is mandatory to prevent exposure through inhalation, ingestion, or skin contact.[\[2\]](#)[\[3\]](#)

Protection Level	Required PPE	Specifications & Best Practices
Primary Engineering Control	Certified Chemical Fume Hood	All handling of the solid compound and preparation of solutions must be performed in a certified chemical fume hood to minimize inhalation risk.
Hand Protection	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. Change the outer pair immediately upon any sign of contamination. Do not wear gloves outside of the laboratory.
Body Protection	Laboratory Coat with Cuffs	A buttoned, long-sleeved laboratory coat with tight-fitting cuffs is required. The coat should be dedicated to work with this compound and laundered professionally.
Eye Protection	Safety Goggles	Chemical splash goggles are mandatory to protect against splashes or aerosols. Standard safety glasses are insufficient.
Respiratory Protection	NIOSH-approved Respirator	If there is any risk of aerosolization outside of a fume hood, a NIOSH-approved N95 or higher-level respirator is required.

Experimental Protocol: Safe Handling and Preparation of Stock Solutions

This protocol outlines the step-by-step procedure for safely handling **17-GMB-APA-GA** powder and preparing a stock solution.

Materials:

- **17-GMB-APA-GA** (solid)
- Anhydrous DMSO (or other appropriate solvent)
- Certified Chemical Fume Hood
- Calibrated analytical balance
- Fume hood-compatible vortex mixer
- Sterile, capped vials
- Pipettes and sterile, filtered pipette tips
- Appropriate waste disposal containers

Procedure:

- Preparation:
 - Don all required PPE as detailed in the table above.
 - Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
 - Decontaminate the work surface within the fume hood.
 - Assemble all necessary materials inside the fume hood.
- Weighing the Compound:
 - Carefully open the vial containing **17-GMB-APA-GA** inside the fume hood.

- Using a clean spatula, weigh the desired amount of the compound onto weighing paper on a calibrated analytical balance placed within the fume hood.
- Avoid any rapid movements that could cause the powder to become airborne.
- Solubilization:
 - Transfer the weighed compound into a sterile, capped vial.
 - Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration.
 - Secure the cap tightly on the vial.
 - Gently swirl the vial to dissolve the compound. A brief vortex at low speed may be used if necessary.
- Storage:
 - Clearly label the vial with the compound name, concentration, solvent, date, and your initials.
 - Store the stock solution at -20°C or as recommended by the supplier.
- Decontamination and Waste Disposal:
 - Wipe down all surfaces inside the fume hood with an appropriate deactivating solution (e.g., 10% bleach solution followed by 70% ethanol) and then clean water.
 - Dispose of all contaminated materials (gloves, pipette tips, weighing paper, empty vials) in a designated hazardous chemical waste container.

Disposal Plan

Proper disposal of **17-GMB-APA-GA** and associated contaminated materials is crucial to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Unused Solid Compound	Collect in a clearly labeled, sealed container for hazardous chemical waste.
Contaminated Labware (e.g., pipette tips, vials)	Place in a designated hazardous waste container immediately after use.
Aqueous Waste Solutions	Collect in a sealed, labeled hazardous waste container. Do not pour down the drain.
Solvent-based Waste Solutions	Collect in a designated, sealed container for flammable/hazardous solvent waste.

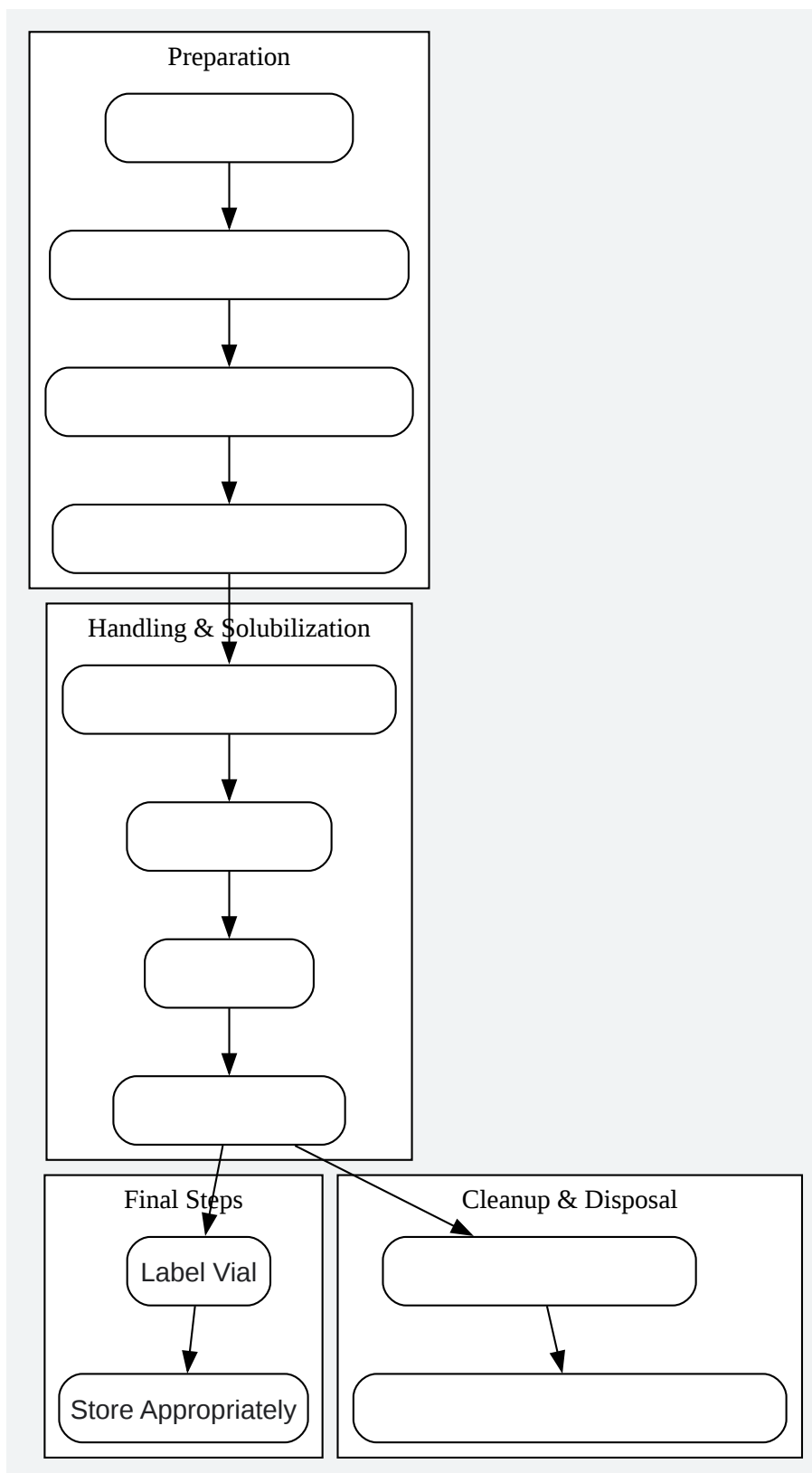
General Disposal Guidelines:

- All waste must be disposed of in accordance with local, state, and federal regulations.
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.
- Never mix incompatible waste streams.

Emergency Procedures

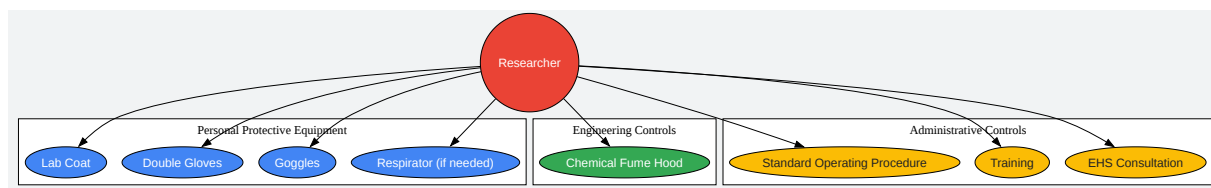
Exposure Type	Immediate Action
Skin Contact	Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the immediate area. If the spill is small, and you are trained to do so, contain the spill with an absorbent material. Decontaminate the area with a suitable deactivating agent. For large spills, evacuate the lab and contact your institution's EHS department.

Diagrams



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Caption: Workflow for Safe Handling and Preparation of **17-GMB-APA-GA**.



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Caption: Hierarchy of Safety Controls for Handling **17-GMB-APA-GA**.

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